

Personal protective equipment for handling Benzoin isopropyl ether

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Compound of Interest

Compound Name: *Benzoin isopropyl ether*

Cat. No.: *B160496*

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Essential Safety and Handling Guide for Benzoin Isopropyl Ether

For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of chemical safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Benzoin isopropyl ether**, including detailed operational and disposal plans.

Note on Conflicting Hazard Information: Safety Data Sheets (SDS) for **Benzoin isopropyl ether** present conflicting hazard classifications. Some sources identify it as harmful if swallowed, harmful in contact with skin, and toxic if inhaled, while others classify it as a non-hazardous substance.^{[1][2]} Given this discrepancy and the fact that the toxicological properties have not been thoroughly investigated, a cautious approach is strongly recommended.^[1] Users should handle this chemical with the care required for a hazardous substance.

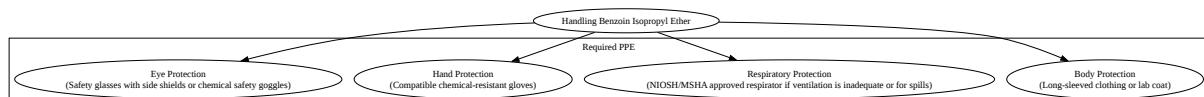
Physical and Chemical Properties

A summary of the key quantitative data for **Benzoin isopropyl ether** is provided in the table below for easy reference.

Property	Value
CAS Number	6652-28-4[3][4][5][6][7][8]
Molecular Formula	C ₁₇ H ₁₈ O ₂ [3][4][8][9]
Molecular Weight	254.32 g/mol [8][10]
Appearance	White to cream solid or white needle-like crystals[3][6]
Melting Point	76 - 80 °C (168.8 - 176 °F)[3][6]
Boiling Point	175 - 180 °C at 10 mm Hg[6]
Solubility	Insoluble in water, soluble in organic solvents[4][10]
Occupational Exposure Limits	Not established[1][3]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Benzoin isopropyl ether**, the following personal protective equipment is mandatory.



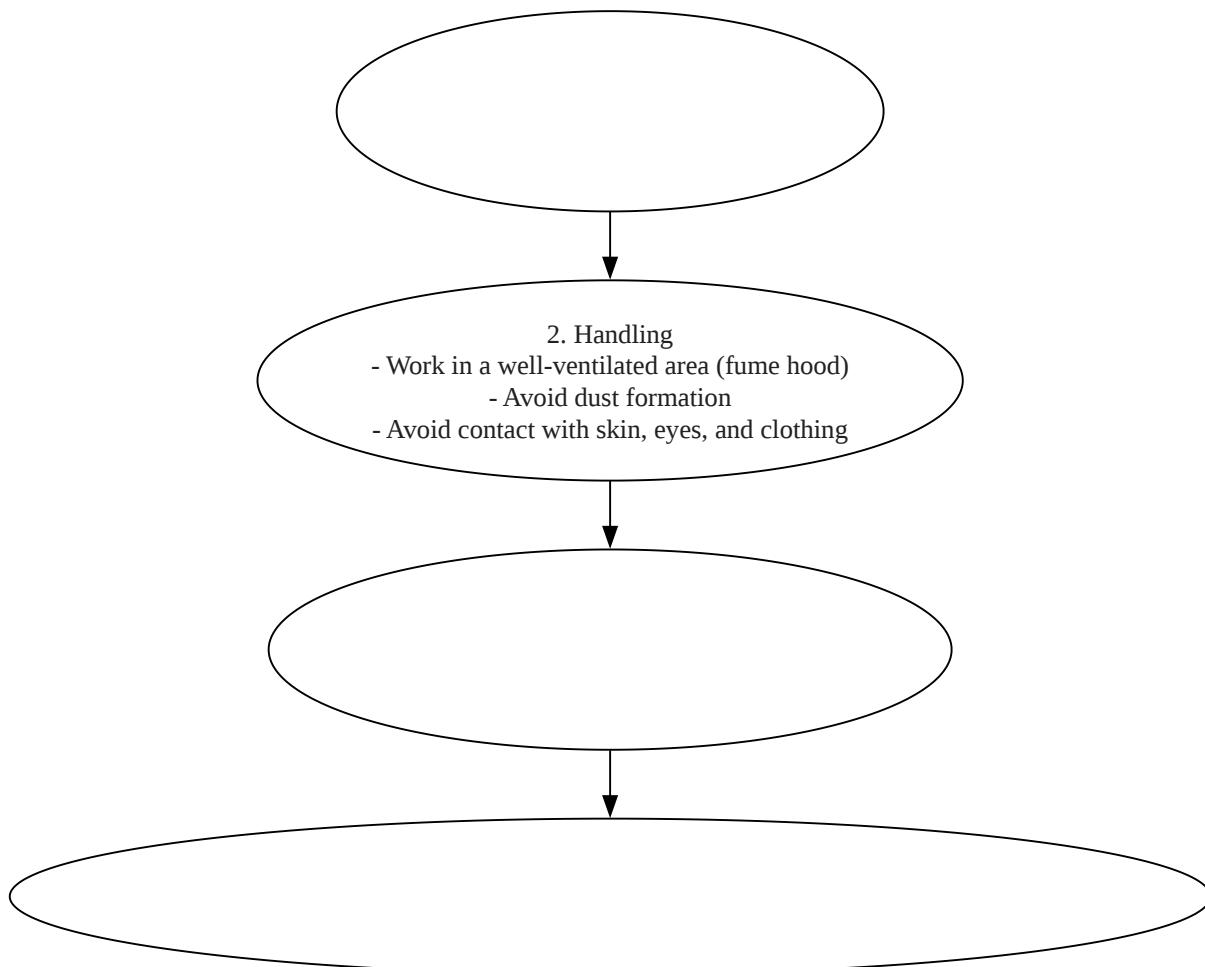
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- Eye Protection: Wear safety glasses with side shields or chemical safety goggles that comply with European Standard EN166 or OSHA regulations.[1][3]

- Hand Protection: Use compatible chemical-resistant gloves to prevent skin contact.[\[1\]](#) It is important to inspect gloves before use and follow the manufacturer's instructions regarding permeability and breakthrough time.[\[3\]](#)
- Body Protection: Wear a lab coat or long-sleeved clothing to protect the skin.[\[3\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required.[\[3\]](#) However, in case of insufficient ventilation, dust formation, or accidental release, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[\[1\]](#)[\[5\]](#)

Operational Plan for Safe Handling

A systematic approach to handling **Benzoin isopropyl ether** is crucial to minimize exposure and ensure a safe laboratory environment.

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Step 1: Preparation

- Review Safety Data Sheet (SDS): Before use, thoroughly read and understand the SDS.
- Ensure Proper Ventilation: Handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[2] Mechanical exhaust may be required.[1]

- Assemble PPE: Put on all required personal protective equipment as detailed above.

Step 2: Handling

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1]
- Prevent Inhalation and Ingestion: Do not breathe dust and avoid ingestion.[1] Do not eat, drink, or smoke when using this product.[1]
- Minimize Dust Formation: Handle the solid material carefully to avoid creating dust.[3]

Step 3: Storage

- Proper Storage Conditions: Store in a cool, dry, and well-ventilated area.[1]
- Container Integrity: Keep the container tightly closed.[3]
- Incompatible Substances: Store away from incompatible materials.[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and wash it before reuse.[1] Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do.[1] Consult an ophthalmologist.[1]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, wash out their mouth with water.[1] Call a physician or poison control center immediately.[1]

- Spills: For small spills, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[3][5] For large spills, evacuate the area and ensure adequate ventilation.[1] Prevent the spill from entering drains or soil.[1]

Disposal Plan

Proper disposal of **Benzoin isopropyl ether** and any contaminated materials is essential to protect the environment.

- Waste Collection: Collect waste material in suitable, closed containers.[1]
- Labeling: Clearly label all waste containers with the contents.
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[1]
- Professional Disposal: It is recommended to entrust the disposal to a licensed waste disposal company.[2] Do not allow the product to enter drains or surface water.[1]

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